

Preparation of LEP(116-130)(mouse) Stock Solution: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LEP(116-130)(mouse)

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Introduction

This document provides detailed protocols and application notes for the preparation of a stock solution of the mouse Leptin fragment LEP(116-130). This synthetic peptide, corresponding to amino acid residues 116-130 of mouse leptin (sequence: SCSLPQTSG LQKPES-NH₂), has been identified as a biologically active fragment.^{[1][2]} It has been shown to play a role in regulating energy balance by restricting weight gain and reducing food intake in mouse models.^{[1][3][4]} Notably, some studies suggest its mechanism of action may not be mediated through the long isoform of the leptin receptor (OB-Rb).^[2] Accurate preparation of stock solutions is the first critical step for reliable and reproducible experimental results in both in vitro and in vivo studies.

Quantitative Data Summary

The following table summarizes the key quantitative data for **LEP(116-130)(mouse)**. It is crucial to always refer to the batch-specific information provided on the product's Certificate of Analysis (CoA).^[5]

Parameter	Value	Source(s)
Molecular Weight	~1560.73 g/mol (free base)	[1][5]
	~1674.77 g/mol (TFA salt)	[6]
Molecular Formula	C ₆₄ H ₁₀₉ N ₁₉ O ₂₄ S	[1][3]
Amino Acid Sequence	Ser-Cys-Ser-Leu-Pro-Gln-Thr- Ser-Gly-Leu-Gln-Lys-Pro-Glu- Ser-NH ₂	[2][3]
Appearance	White lyophilized solid	[3]
Solubility (Water)	Up to 1 mg/mL	[1][3]
	Up to 50 mg/mL (with sonication)	[6]
Solubility (Other)	Soluble in DMSO	[7]
Storage (Lyophilized)	-20°C, desiccated	[1][3]
Storage (Stock Solution)	-20°C for up to 1 month	[8][9]
	-80°C for up to 6-12 months	[6][8][9]

Experimental Protocols

This section provides a detailed methodology for the reconstitution and storage of **LEP(116-130)(mouse)** to generate a stock solution.

Materials

- **LEP(116-130)(mouse)** lyophilized powder
- Sterile, nuclease-free water or sterile PBS (phosphate-buffered saline)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Optional: Bath sonicator

Protocol for Reconstitution of LEP(116-130)(mouse)

- **Pre-Reconstitution Handling:** Before opening the vial, bring the lyophilized peptide to room temperature for at least one hour.^[2] This minimizes the condensation of moisture, which can affect the stability and accuracy of weighing. Gently centrifuge the vial to ensure all the powder is at the bottom.
- **Solvent Selection:** Based on the experimental requirements, choose an appropriate solvent. For most applications, sterile water is recommended.^{[1][3]}
- **Calculation of Solvent Volume:** To prepare a stock solution of a specific concentration (e.g., 1 mg/mL), use the following formula:

$$\text{Volume of Solvent } (\mu\text{L}) = (\text{Mass of Peptide (mg)} / \text{Desired Concentration (mg/mL)}) * 1000$$

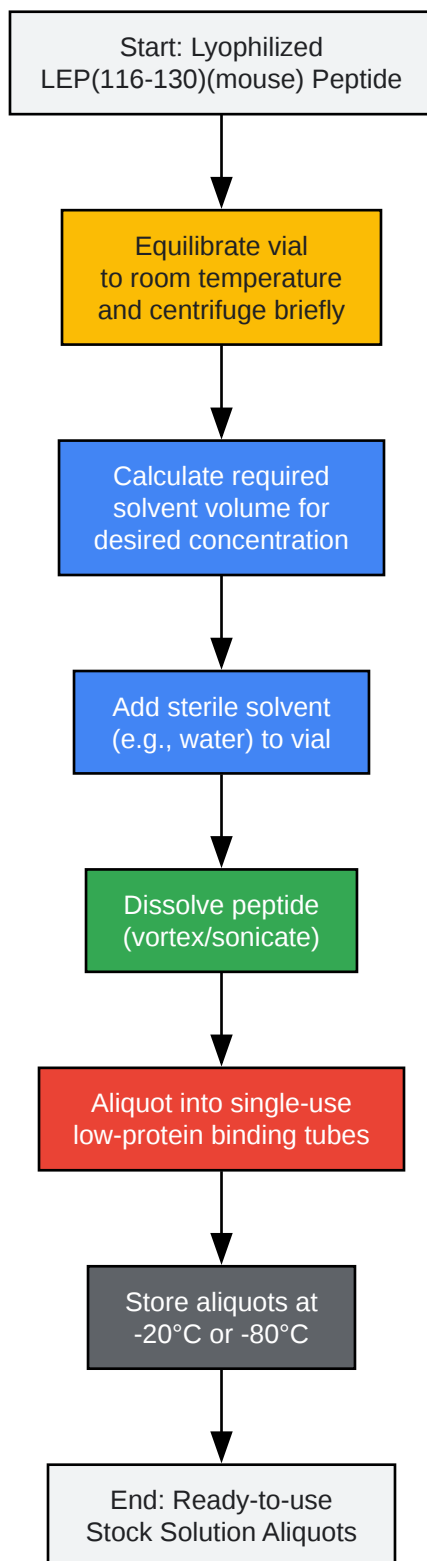
For molar concentrations, use the batch-specific molecular weight from the CoA:

$$\text{Volume of Solvent (L)} = \text{Mass of Peptide (g)} / (\text{Molecular Weight (g/mol)} * \text{Desired Molarity (mol/L)})$$

- **Reconstitution:** Carefully add the calculated volume of the chosen sterile solvent to the vial containing the lyophilized peptide.
- **Dissolution:** Gently vortex the vial to mix. For higher concentrations, sonication may be required to fully dissolve the peptide.^[6] Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein binding tubes.^[9] Store the aliquots at -20°C for short-term storage or -80°C for long-term stability.^{[6][8][9]}

Visualizations

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for **LEP(116-130)(mouse)** stock solution preparation.

Simplified Leptin Signaling Pathway

While the precise signaling of the LEP(116-130) fragment is still under investigation, it is known to be biologically active.[10] Full-length leptin activates several downstream pathways upon binding to its receptor (OB-Rb), primarily the JAK-STAT pathway.[11][12] Some evidence suggests that leptin-related synthetic peptides can also activate STAT3.[10] The diagram below illustrates a simplified overview of the canonical leptin signaling cascade.

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- To cite this document: BenchChem. [Preparation of LEP(116-130)(mouse) Stock Solution: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b612461#how-to-prepare-lep-116-130-mouse-stock-solution>]

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